

"Methyl 3-amino-5-methylbenzoate" CAS number lookup

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-amino-5-methylbenzoate

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Technical Guide: Methyl 3-amino-5-methylbenzoate

CAS Number: 18595-15-8

For Research, Scientific, and Drug Development Professionals

This technical guide provides comprehensive information on **Methyl 3-amino-5-methylbenzoate**, a key chemical intermediate. This document details its physicochemical properties, outlines a detailed experimental protocol for its synthesis via Fischer esterification, and includes relevant safety information.

Compound Identification and Properties

Methyl 3-amino-5-methylbenzoate is an aromatic amine and ester compound. Its structure is foundational for the synthesis of more complex molecules in medicinal chemistry and materials science.

Table 1: Physicochemical and Identification Data for **Methyl 3-amino-5-methylbenzoate**

Property	Value	Reference(s)
CAS Number	18595-15-8	[1]
Molecular Formula	C ₉ H ₁₁ NO ₂	[2]
Molecular Weight	165.19 g/mol	[2]
Appearance	Yellow to brown solid	[2]
Boiling Point	303.1 ± 22.0 °C (Predicted)	[3]
Density	1.132 ± 0.06 g/cm ³ (Predicted)	[3]
Purity (HPLC)	97.21%	[2]
Storage	2-8°C, protect from light, store under inert atmosphere	[2][3]
¹ H NMR Spectrum	Consistent with structure	[2]

Experimental Protocols: Synthesis

The most common and direct method for the preparation of **Methyl 3-amino-5-methylbenzoate** is the acid-catalyzed Fischer esterification of its parent carboxylic acid, 3-amino-5-methylbenzoic acid. The following protocol is a representative procedure based on established methods for analogous compounds.[4][5][6]

Synthesis via Fischer Esterification

This procedure involves the reaction of 3-amino-5-methylbenzoic acid with methanol in the presence of a strong acid catalyst, typically concentrated sulfuric acid, under reflux conditions. [7]

Materials and Reagents:

- 3-amino-5-methylbenzoic acid
- Anhydrous methanol (MeOH)
- Concentrated sulfuric acid (H₂SO₄)

- Saturated sodium bicarbonate (NaHCO_3) solution
- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Deionized water

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Vacuum filtration apparatus (e.g., Büchner funnel)

Detailed Methodology:

- **Reaction Setup:** In a round-bottom flask of appropriate size, dissolve 3-amino-5-methylbenzoic acid (1.0 eq) in anhydrous methanol (approx. 10-15 mL per gram of acid). Place a magnetic stir bar in the flask.
- **Catalyst Addition:** While stirring the solution, slowly and cautiously add concentrated sulfuric acid (0.1-0.2 eq) dropwise. The addition is exothermic and may cause the precipitation of the aminobenzoic acid salt, which will redissolve as the reaction heats.

- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. Continue heating under reflux for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up - Quenching and Neutralization:** After the reaction is complete, allow the mixture to cool to room temperature. Concentrate the mixture using a rotary evaporator to remove the excess methanol.
- Carefully pour the residue into a beaker containing ice water. This will precipitate the crude product.
- Slowly add a saturated solution of sodium bicarbonate (NaHCO_3) to the aqueous mixture with stirring until gas evolution ceases and the pH is neutral to slightly basic (pH 7-8). This step neutralizes the sulfuric acid catalyst and deprotonates any remaining ammonium salt of the product.
- **Extraction:** Transfer the neutralized mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic extracts and wash them sequentially with deionized water and then with brine.
- **Drying and Solvent Removal:** Dry the combined organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent.
- **Isolation of Product:** Remove the solvent (ethyl acetate) from the filtrate using a rotary evaporator to yield the crude **Methyl 3-amino-5-methylbenzoate**.

Purification

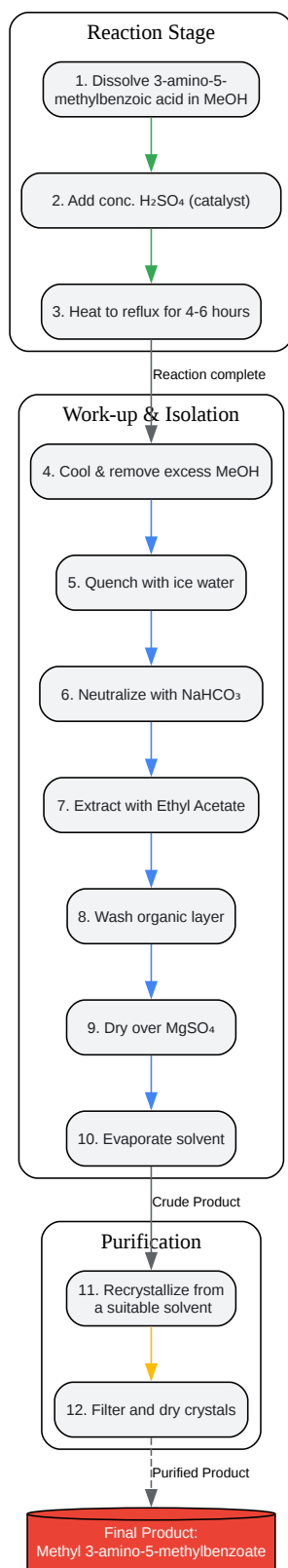
The crude product can be purified by recrystallization.

- Dissolve the crude solid in a minimum amount of a hot solvent, such as a mixture of ethanol and water or toluene.
- Allow the solution to cool slowly to room temperature, and then in an ice bath to induce crystallization.

- Collect the purified crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

Workflow and Process Visualization

The synthesis and purification process can be visualized as a sequential workflow.



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Caption: Workflow for the synthesis and purification of **Methyl 3-amino-5-methylbenzoate**.

Safety and Handling

For detailed safety information, refer to the Safety Data Sheet (SDS) of the compound and its structural analogs. General precautions are summarized below.

Table 2: General Safety and Hazard Information

Hazard Type	Precautionary Statement	Reference(s)
Eye Irritation	Causes serious eye irritation. Wear protective eyeglasses or chemical safety goggles.	[8]
Skin Irritation	May cause skin irritation. Wear appropriate protective gloves and clothing.	[8]
Inhalation	May cause respiratory irritation. Use only outdoors or in a well-ventilated area.	[8]
Ingestion	Harmful if swallowed. Do not eat, drink, or smoke when using this product.	[9]
Handling	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.	[8]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.	[8]
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases.	[8]

This guide is intended for use by qualified professionals and should be supplemented with institutional safety protocols and a thorough literature review before any experimental work is undertaken.

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References

- 1. Methyl 3-amino-5-methylbenzoate | CAS:18595-15-8 | Ark Pharma Scientific Limited [arkpharmtech.com]
- 2. file.leyan.com [file.leyan.com]
- 3. METHYL 3-AMINO-5-METHYLBENZOATE CAS#: 18595-15-8 [m.chemicalbook.com]
- 4. chemlab.truman.edu [chemlab.truman.edu]
- 5. benchchem.com [benchchem.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. masterorganicchemistry.com [masterorganicchemistry.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. ["Methyl 3-amino-5-methylbenzoate" CAS number lookup]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099481#methyl-3-amino-5-methylbenzoate-cas-number-lookup]

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